

Application Notes and Protocols for Mycalolide B Stock Solution Preparation

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Compound of Interest

Compound Name: *Mycalolide b*

Cat. No.: *B1259664*

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These application notes provide a detailed protocol for the preparation of **Mycalolide B** stock solutions for various experimental applications. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction

Mycalolide B is a potent marine macrolide toxin isolated from the sponge of the *Mycale* species. It is a valuable tool in cell biology and cancer research due to its specific mechanism of action as an actin-depolymerizing agent.^{[1][2][3]} **Mycalolide B** binds to globular actin (G-actin) in a 1:1 stoichiometric ratio, leading to the severing of filamentous actin (F-actin) and the inhibition of actomyosin ATPase activity.^{[2][3][4]} This disruption of the actin cytoskeleton affects various cellular processes, including cell motility, division, and morphology, making it a subject of interest in studying cancer cell invasion and metastasis.^{[5][6]}

Quantitative Data Summary

For ease of reference, the key quantitative data for **Mycalolide B** is summarized in the table below.

Property	Value	Source
Molecular Formula	C52H74N4O17	[1]
Molecular Weight	1027.16 g/mol	[1]
Purity	>98%	[1]
Formulation	Lyophilized solid	[1]
Solubility	Soluble in DMSO (up to 20 mg/mL)	[1][7]
Storage (Lyophilized)	-20°C for ≥ 2 years	[1][7]
Storage (DMSO Stock)	-20°C for up to 3 months	[1][7]
Binding Ratio to Actin	1:1 molar ratio (Kd = 13-20 nM)	[7]
Effective Concentration	70-100 nM for cytotoxic effects on HER2+ cancer cells	[5]

Experimental Protocol: Preparation of Mycalolide B Stock Solution

This protocol outlines the steps for preparing a concentrated stock solution of **Mycalolide B** in DMSO.

Materials:

- **Mycalolide B** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Equilibration: Allow the vial of lyophilized **Mycalolide B** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Reconstitution:
 - Carefully open the vial of **Mycalolide B**.
 - Add the appropriate volume of anhydrous, sterile DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the calculated volume of DMSO based on the amount of **Mycalolide B** in the vial). It is soluble in DMSO up to 20 mg/ml.[\[1\]](#)
 - For example, to prepare a 1 mM stock solution from 20 µg of **Mycalolide B** (MW: 1027.16 g/mol):
 - Moles of **Mycalolide B** = $0.000020 \text{ g} / 1027.16 \text{ g/mol} = 1.947 \times 10^{-8} \text{ mol}$
 - Volume of DMSO for 1 mM stock = $1.947 \times 10^{-8} \text{ mol} / 0.001 \text{ mol/L} = 1.947 \times 10^{-5} \text{ L} = 19.47 \text{ µL}$
- Dissolution:
 - Close the vial tightly and vortex gently until the lyophilized powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the name of the compound, concentration, date of preparation, and your initials.

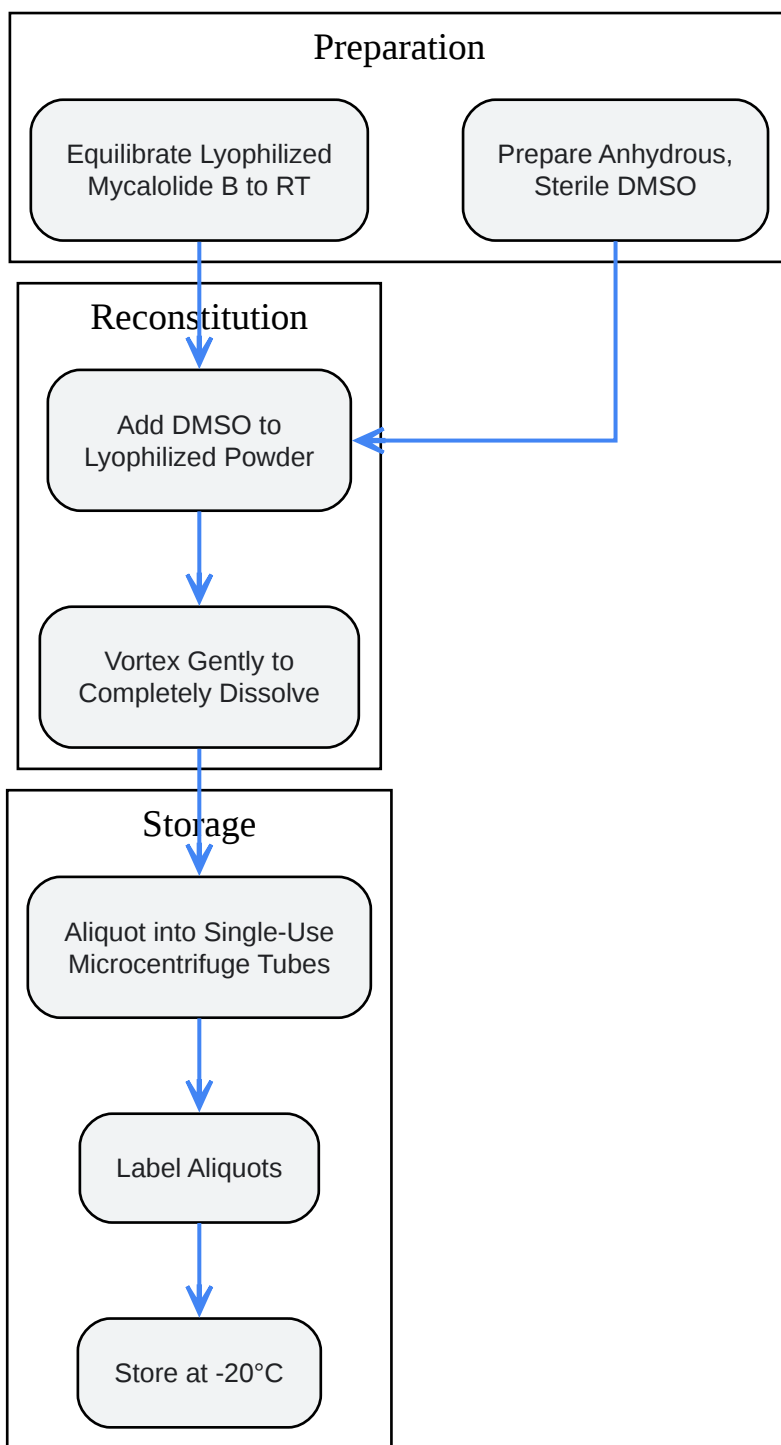
- Store the aliquots at -20°C. DMSO solutions of **Mycalolide B** are stable for up to 3 months when stored at -20°C.[1][7]

Working Solution Preparation:

For cellular experiments, dilute the DMSO stock solution to the final desired working concentration in the appropriate aqueous buffer or cell culture medium immediately before use.

Visualizations

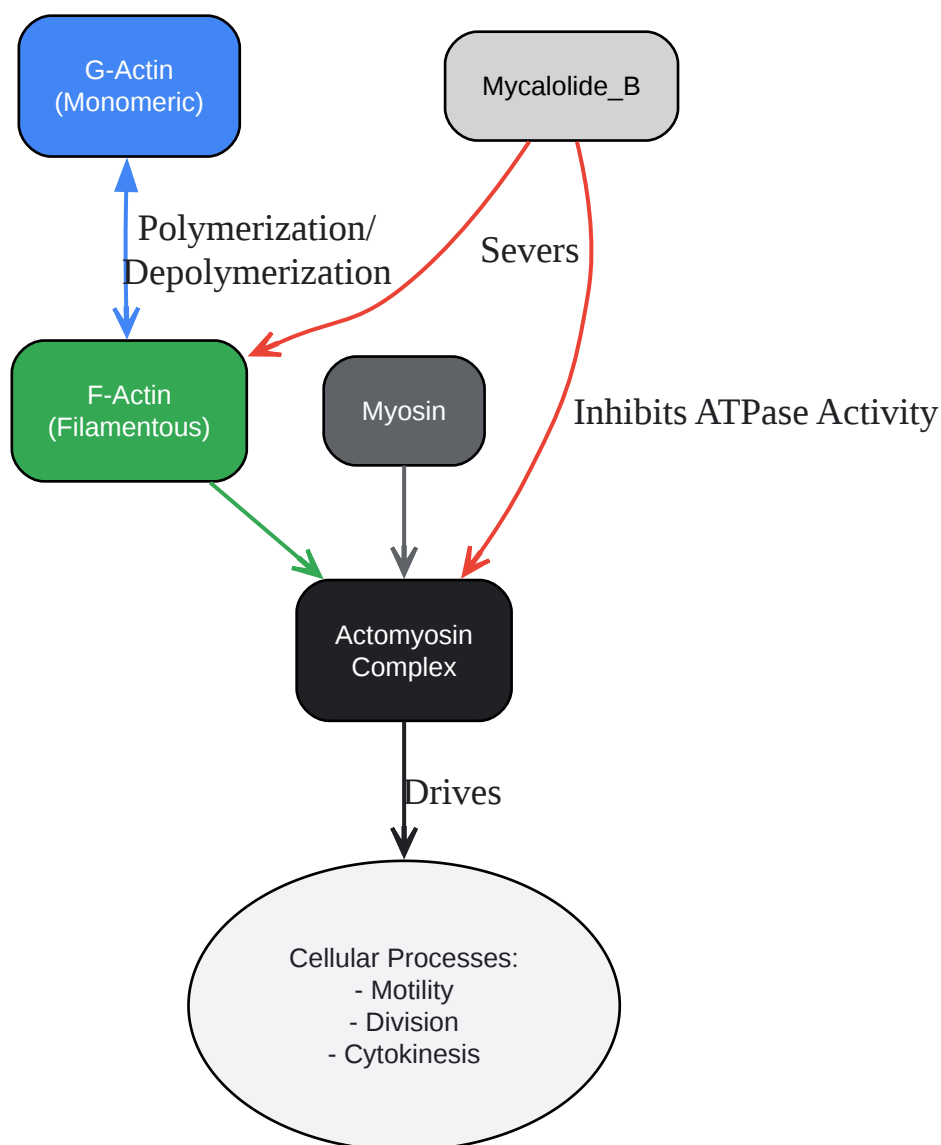
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Mycalolide B** stock solution.

Signaling Pathway of Mycalolide B Action



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Caption: **Mycalolide B**'s mechanism of actin depolymerization.

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